

# Proper Disposal of (+)-alpha-Santalene: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: (+)-alpha-Santalene

Cat. No.: B1253104

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For researchers and scientists in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the disposal of **(+)-alpha-Santalene**, a sesquiterpene found in sandalwood oil.

## Key Physical and Chemical Properties

Understanding the properties of **(+)-alpha-Santalene** is the first step in safe handling and disposal. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>24</sub>
Molecular Weight	204.35 g/mol
Appearance	Colorless to pale yellow clear liquid (est.)
Boiling Point	247.00 to 248.00 °C @ 760.00 mm Hg
Flash Point	164.00 °F (73.33 °C) [TCC]
Specific Gravity	0.89500 to 0.90100 @ 25.00 °C
Refractive Index	1.48000 to 1.48600 @ 20.00 °C
Water Solubility	0.03917 mg/L @ 25 °C (est.)
Solubility	Soluble in alcohol, Insoluble in water

## Disposal Workflow Diagram

The following diagram outlines the decision-making process and procedural flow for the proper disposal of **(+)-alpha-Santalene** waste.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)